

# is 8-Methyl-1-nonene a volatile organic compound

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## Compound Focus: 8-Methyl-1-nonene

CAS No.: 26741-24-2

Cat. No.: S13141271

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## Chemical Identity and Properties

The table below summarizes the key identifiers and calculated physical properties of **8-Methyl-1-nonene** that are relevant to its volatility.

| Property                           | Value                           | Source/Reference               |
|------------------------------------|---------------------------------|--------------------------------|
| Molecular Formula                  | C <sub>10</sub> H <sub>20</sub> | [1] [2]                        |
| Average Molecular Weight           | 140.27 g/mol                    | [1] [2]                        |
| IUPAC Name                         | 8-Methylnon-1-ene               | [3] [1]                        |
| CAS Registry Number                | 26741-24-2                      | [2]                            |
| Boiling Point (T <sub>boil</sub> ) | 424.44 K (151.29 °C, 304.32 °F) | Joback Calculated [4]          |
| Vapor Pressure                     | 20.32 kPa at 392.68 K           | Yaw's Equation Calculation [4] |

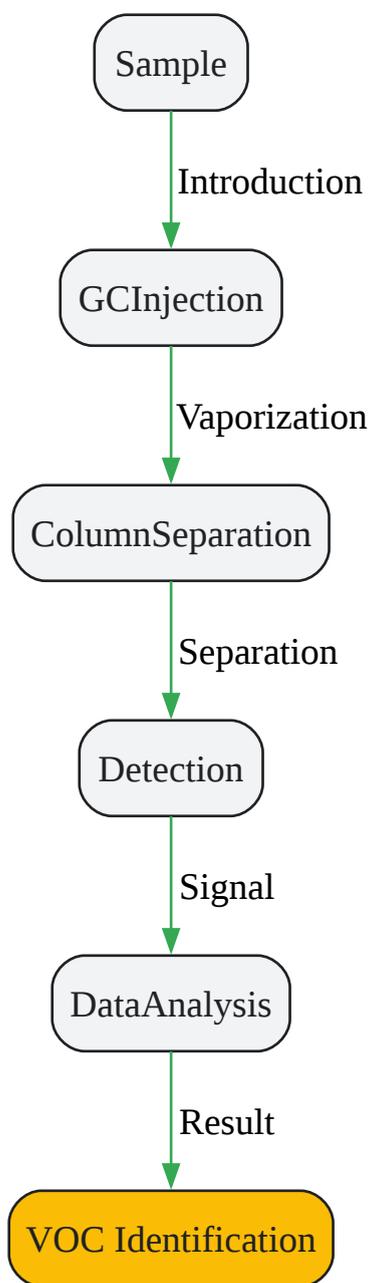
## Evidence for VOC Classification

The following table outlines the primary evidence confirming **8-Methyl-1-nonene**'s status as a VOC, based on its properties and behavior.

| Evidence                    | Description   | Implication for VOC Status                                 |
|-----------------------------|---|--|
| <b>High Vapor Pressure</b>  | Calculated vapor pressure of <b>20.32 kPa</b> at 119.5°C [4]. Values >0.1 kPa indicate high volatility. | High tendency to evaporate at room temperature.            |
| <b>Low Molecular Weight</b> | Molecular weight of <b>140.27 g/mol</b> [1] [2], well below common VOC cutoffs (250-300 g/mol).         | Fits standard definitions of VOCs.                         |
| <b>Analytical Behavior</b>  | Gas Chromatography retention index ( <b>I = 954</b> ) on a non-polar column [5].                        | Can be analyzed using standard VOC measurement techniques. |

## VOC Analysis and Environmental Context

This diagram illustrates the general experimental workflow for analyzing a volatile compound like **8-Methyl-1-nonene**, based on gas chromatography methods:



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**Experimental protocols** for VOC analysis, such as the one referenced for **8-Methyl-1-nonene**, typically use **Gas Chromatography (GC)**. The specific method cited uses a **BPX-5 capillary column (25 m x 0.22 mm)** with a **temperature ramp from 50°C to 320°C** and **Helium as the carrier gas** [5]. This setup is a standard methodology for separating and identifying volatile organic compounds in a mixture.

In an environmental context, VOCs like **8-Methyl-1-nonene** are scientifically significant because they can participate in atmospheric chemical reactions. Studies show that VOCs, particularly alkanes and alkenes, are

key contributors to **ozone formation potential (OFP)** and **secondary organic aerosol (SOA) formation**, especially during events like biomass burning [6].

## Conclusion

In summary, **8-Methyl-1-nonene** meets the key criteria for a VOC: high vapor pressure, low molecular weight, and analyzability by standard VOC methods. Its potential environmental impact aligns with known VOC behavior in atmospheric chemistry.

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## References

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